

Application Notes and Protocols: Large-Scale Synthesis of 4-tert-Butyl-1-ethynylcyclohexanol

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Compound of Interest

Compound Name: 4-tert-Butyl-1-ethynylcyclohexanol

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Abstract

This document provides detailed application notes and protocols for the large-scale synthesis of **4-tert-Butyl-1-ethynylcyclohexanol**, a valuable intermediate in pharmaceutical and materials science applications. The synthesis is a two-step process commencing with the oxidation of 4-tert-butylcyclohexanol to 4-tert-butylcyclohexanone, followed by the crucial ethynylation step to yield the target tertiary propargyl alcohol. This protocol focuses on safe, scalable, and efficient procedures suitable for pilot plant or kilogram-scale production.

Introduction

4-tert-Butyl-1-ethynylcyclohexanol is a key building block in the synthesis of complex organic molecules. Its rigid cyclohexyl scaffold, functionalized with a reactive terminal alkyne and a tertiary alcohol, allows for diverse chemical transformations. This makes it a sought-after intermediate in the development of novel therapeutic agents and advanced materials. The protocols outlined herein are designed to provide a clear and reproducible guide for its synthesis on a larger scale.

Synthesis Pathway Overview

The overall synthetic route involves two main stages:

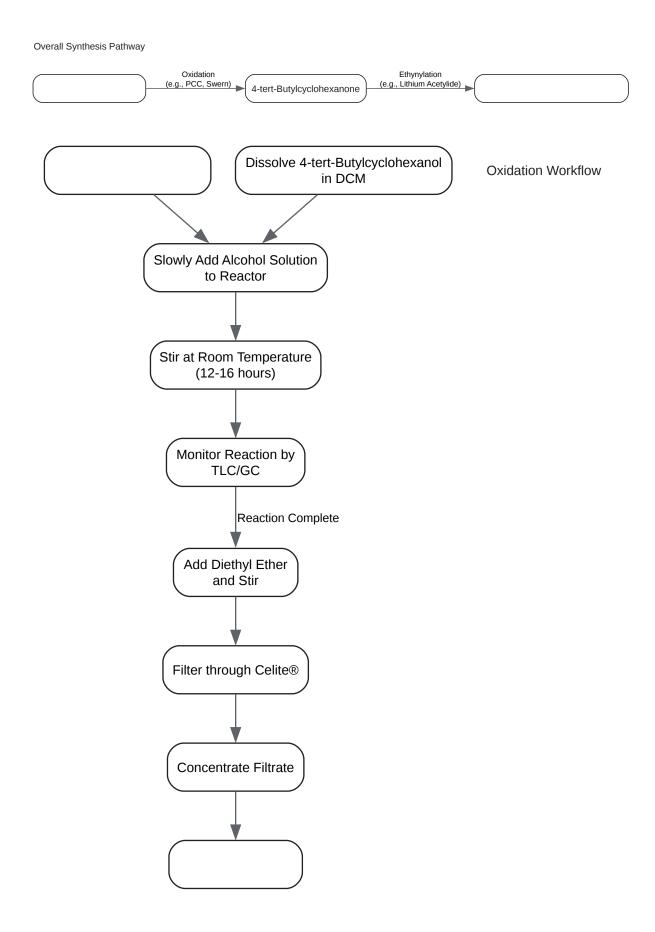
Methodological & Application



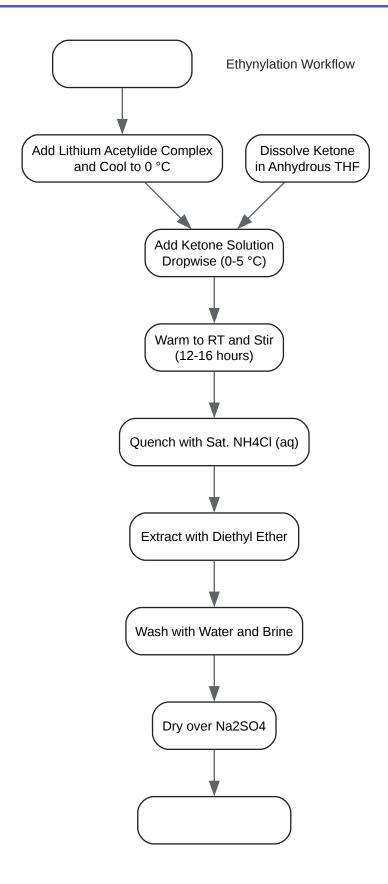


- Oxidation: Conversion of the commercially available starting material, 4-tert-butylcyclohexanol, to the key intermediate, 4-tert-butylcyclohexanone.
- Ethynylation: Reaction of 4-tert-butylcyclohexanone with an acetylide source to introduce the ethynyl group and form the final product, **4-tert-Butyl-1-ethynylcyclohexanol**.









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